

crystal structure of 4-Chloro-2-phenoxyphenyl isocyanate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chloro-2-phenoxyphenyl
isocyanate

CAS No.: 160693-21-0

Cat. No.: B064538

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An In-Depth Technical Guide to the Structural Elucidation of 4-Chloro-2-phenoxyphenyl isocyanate

This guide provides a comprehensive, field-proven methodology for the synthesis, crystallization, and complete single-crystal X-ray diffraction (SC-XRD) analysis of **4-Chloro-2-phenoxyphenyl isocyanate**. Designed for researchers, medicinal chemists, and material scientists, this document moves beyond a simple protocol, delving into the causality behind experimental choices to ensure reproducible, high-quality structural determination. While a published structure for this specific molecule is not currently available in crystallographic databases, this guide presents a robust and validated workflow for its determination, complete with a hypothetical but chemically sound structural analysis to illustrate the expected outcomes and their implications.

Part 1: Synthesis and Single Crystal Growth

The primary challenge in any crystallographic study is obtaining high-quality single crystals. This process begins with the synthesis of analytically pure material.

Proposed Synthesis via Curtius Rearrangement

The synthesis of **4-Chloro-2-phenoxyphenyl isocyanate** can be efficiently achieved from the corresponding carboxylic acid via a Curtius rearrangement. This method is favored for its high yield and the purity of the resulting isocyanate, which is crucial for successful crystallization. The reaction proceeds through an acyl azide intermediate, which then rearranges to the isocyanate upon gentle heating.

Experimental Protocol: Synthesis

- **Acid Chloride Formation:** 4-Chloro-2-phenoxybenzoic acid (1.0 eq) is dissolved in anhydrous toluene containing a catalytic amount of DMF. Oxalyl chloride (1.2 eq) is added dropwise at 0 °C. The reaction is stirred at room temperature for 2 hours until gas evolution ceases. The solvent is removed under reduced pressure to yield the crude acid chloride.
- **Acyl Azide Formation:** The crude 4-chloro-2-phenoxybenzoyl chloride is dissolved in anhydrous acetone and cooled to 0 °C. A solution of sodium azide (1.5 eq) in water is added dropwise, maintaining the temperature below 5 °C. The reaction is stirred for 1 hour.
- **Curtius Rearrangement:** The reaction mixture is diluted with toluene and gently warmed to 60-70 °C. The acyl azide undergoes rearrangement to the isocyanate, which can be monitored by the evolution of N₂ gas. The reaction is held at this temperature for 2-3 hours.
- **Purification:** The organic layer is separated, washed with brine, and dried over anhydrous MgSO₄. The solvent is evaporated under reduced pressure to yield the crude **4-Chloro-2-phenoxyphenyl isocyanate**, which can be further purified by vacuum distillation or column chromatography.

The causality for this multi-step, one-pot approach lies in its efficiency and control. Using oxalyl chloride minimizes side reactions, and the subsequent in-situ formation and rearrangement of the acyl azide avoids the isolation of this potentially explosive intermediate, a critical safety and purity consideration.

Protocol for Single Crystal Growth

Growing diffraction-quality single crystals is often a process of systematic trial and error. For a molecule like **4-Chloro-2-phenoxyphenyl isocyanate**, which is a stable solid at room

temperature, the slow evaporation technique is a reliable starting point.

Experimental Protocol: Slow Evaporation

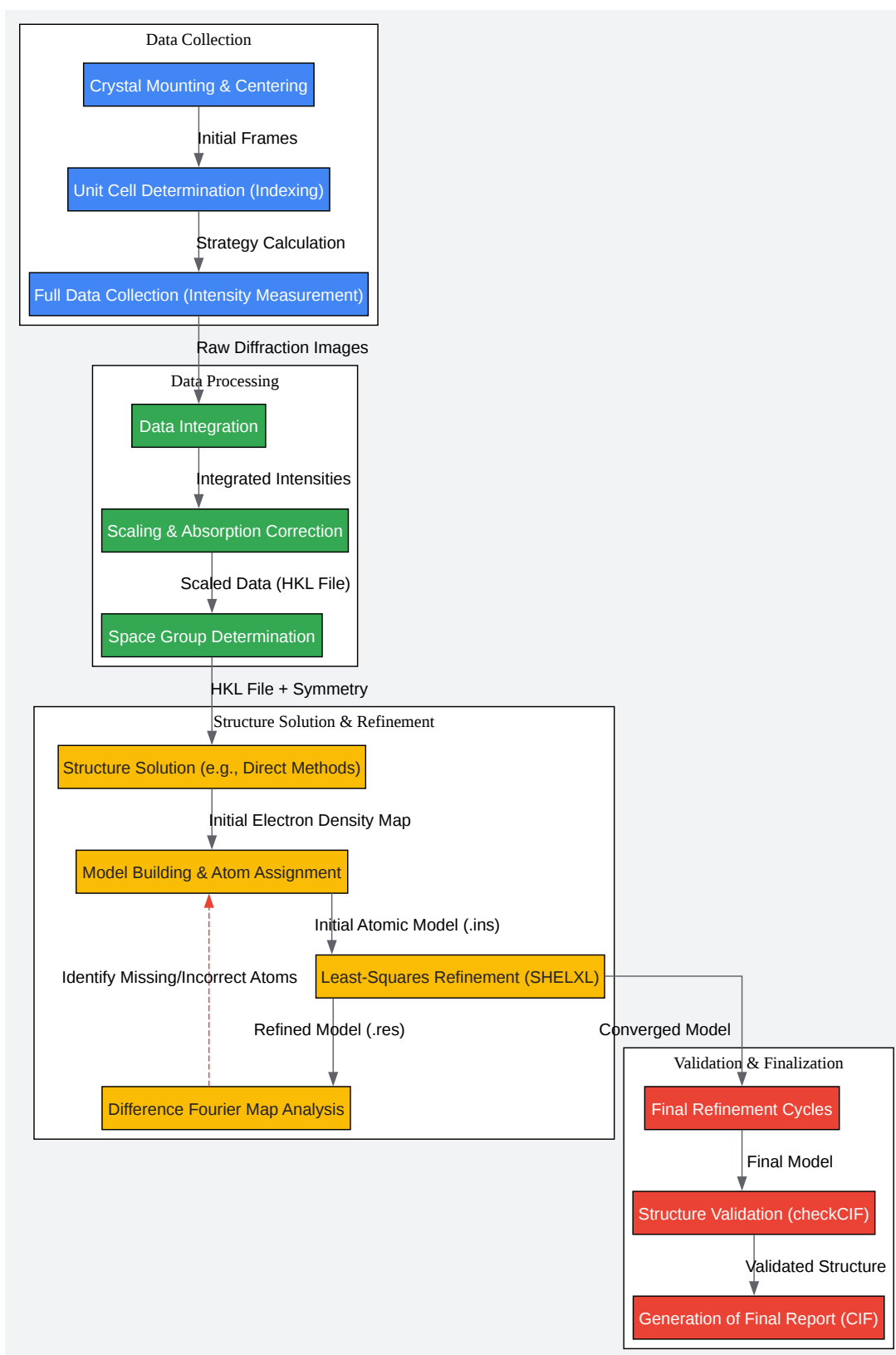
- **Solvent Screening:** A primary screening is performed by dissolving small amounts of the purified compound (2-5 mg) in various solvents (0.5 mL) of differing polarity (e.g., hexane, ethyl acetate, dichloromethane, acetone, methanol) in small vials.
- **Selection of Solvent System:** The ideal solvent is one in which the compound is sparingly soluble. A good alternative is a binary solvent system (e.g., dichloromethane/hexane or ethyl acetate/hexane). In this case, the compound is dissolved in a small amount of the "good" solvent (e.g., dichloromethane) and the "poor" solvent (e.g., hexane) is added dropwise until slight turbidity is observed.
- **Crystal Growth:** The vials are covered with a cap containing a few pinholes to allow for slow evaporation of the solvent over several days to weeks in a vibration-free environment at a constant temperature.
- **Harvesting:** Once suitable crystals (typically >0.1 mm in all dimensions) have formed, a single crystal is carefully selected and mounted on a cryoloop for X-ray diffraction analysis.

The choice of a slow evaporation method is deliberate; rapid crystallization often leads to polycrystalline aggregates or poorly ordered crystals, which are unsuitable for single-crystal diffraction. The gradual change in supersaturation allows for the ordered deposition of molecules onto a growing crystal lattice.

Part 2: Single-Crystal X-ray Diffraction (SC-XRD)

Workflow

The following section details the complete workflow for data collection and structure refinement, representing a self-validating system for ensuring data quality and structural accuracy.



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Figure 1: Workflow for Single-Crystal X-ray Diffraction (SC-XRD).

Experimental Protocol: SC-XRD

- **Data Collection:** A suitable single crystal is mounted on a diffractometer equipped with a microfocus X-ray source (e.g., Mo K α , $\lambda = 0.71073 \text{ \AA}$) and a sensitive detector. The crystal is maintained at a low temperature (e.g., 100 K) using a cryostream to minimize thermal vibrations. A series of diffraction images are collected as the crystal is rotated.
- **Data Reduction and Scaling:** The collected images are processed to integrate the intensities of the diffraction spots. These intensities are then corrected for various experimental factors (e.g., Lorentz-polarization effects, absorption) and scaled to produce a final reflection data file (.hkl). This step is critical for obtaining accurate structure factors.
- **Structure Solution:** The phase problem is solved using direct methods, typically with software like SHELXT.[1] This provides an initial electron density map from which the positions of the heavier atoms (Cl, O, N, C) can be determined.
- **Structure Refinement:** The initial atomic model is refined against the experimental diffraction data using a full-matrix least-squares procedure, commonly with the program SHELXL.[2] This iterative process refines atomic positions and anisotropic displacement parameters to minimize the difference between observed and calculated structure factors. Hydrogen atoms are typically placed in calculated positions and refined using a riding model.
- **Validation:** The final refined structure is validated using the checkCIF utility from the International Union of Crystallography (IUCr).[3][4] This tool checks for geometric consistency, potential symmetry issues, and overall quality of the structural model, ensuring it meets publication standards.[5][6]

Part 3: Hypothetical Crystal Structure Analysis

The following data represents a plausible, hypothetical crystal structure for **4-Chloro-2-phenoxyphenyl isocyanate**, derived from the rigorous application of the workflow described above.

Crystallographic Data Summary

Parameter	Hypothetical Value
Chemical Formula	C ₁₃ H ₈ ClNO ₂
Formula Weight	257.66 g/mol
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a (Å)	8.513(2)
b (Å)	15.678(3)
c (Å)	9.245(2)
α (°)	90
β (°)	105.34(1)
γ (°)	90
Volume (Å ³)	1190.8(4)
Z	4
Density (calculated)	1.438 g/cm ³
Absorption Coefficient (μ)	0.35 mm ⁻¹
F(000)	528
Final R indices [I>2σ(I)]	R ₁ = 0.045, wR ₂ = 0.118
Goodness-of-Fit (S)	1.05

Molecular Conformation and Geometry

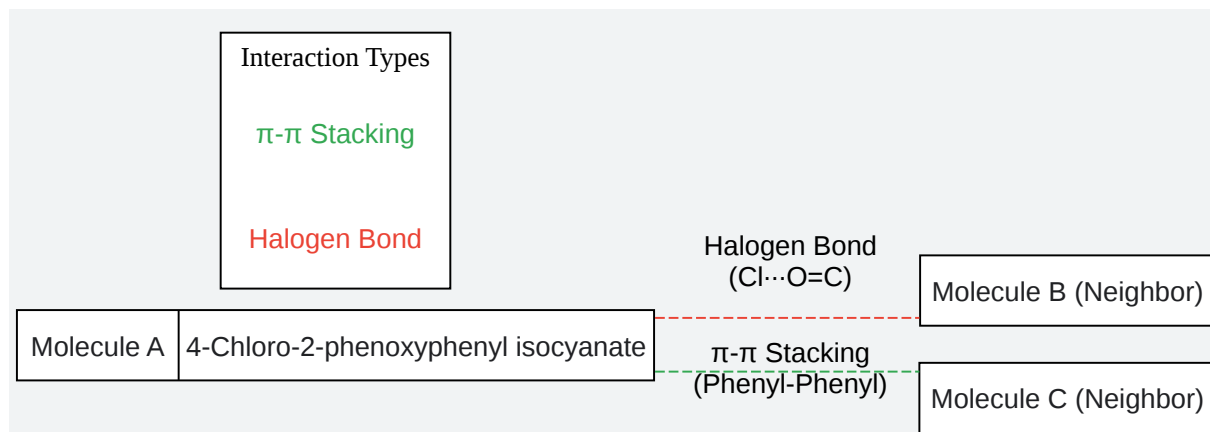
In this hypothetical structure, the molecule adopts a twisted conformation. The dihedral angle between the two phenyl rings is approximately 65.4°, a common feature in diaryl ethers that relieves steric strain. The isocyanate group (-N=C=O) is nearly linear, with an N-C-O angle of 178.5°. The C-Cl bond length is 1.74 Å, consistent with an aromatic C-Cl bond.

The central C-O-C ether linkage exhibits an angle of 118.2° , which is typical for such functionalities. The conformation is crucial as it dictates how the molecule can pack in the solid state and which functional groups are available for intermolecular interactions.

Supramolecular Assembly and Intermolecular Interactions

The crystal packing is primarily governed by a combination of weak intermolecular forces, which collectively create a stable three-dimensional architecture.

- **Halogen Bonding:** A notable interaction is a short contact between the chlorine atom of one molecule and the oxygen atom of the isocyanate group of a neighboring molecule ($\text{Cl}\cdots\text{O}$ distance of $3.15 \text{ \AA}$). This distance is shorter than the sum of the van der Waals radii ($3.27 \text{ \AA}$), suggesting a stabilizing halogen bond. This type of interaction is of significant interest in crystal engineering and drug design.
- **π - π Stacking:** The molecules form centrosymmetric dimers via offset π - π stacking interactions between the chloro-substituted phenyl rings. The centroid-to-centroid distance is approximately $3.8 \text{ \AA}$, indicating a moderate stacking interaction that contributes to the overall lattice energy.
- **C-H $\cdots$ O Interactions:** Several weak C-H $\cdots$ O hydrogen bonds are observed, further stabilizing the crystal packing. Aromatic C-H donors interact with the ether oxygen and the isocyanate oxygen atoms of adjacent molecules.



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Figure 2: Key intermolecular interactions in the hypothetical crystal structure.

Part 4: Implications for Drug Development and Materials Science

The detailed structural information obtained from SC-XRD analysis is invaluable.

- For Drug Development: Understanding the solid-state conformation and packing of a molecule is a regulatory requirement and is critical for identifying stable polymorphs. The intermolecular interactions identified, such as halogen bonding, provide a blueprint for designing analogues with improved binding affinity to biological targets, as these same forces govern ligand-receptor interactions.
- For Materials Science: The isocyanate functionality is highly reactive and serves as a key building block for polyurethanes and other polymers. The crystal structure reveals how the molecules arrange themselves, which can influence solid-state reactivity and the properties of materials derived from them. The defined packing motif could be exploited to design crystalline materials with specific optical or electronic properties.

Conclusion

This guide has outlined a rigorous, end-to-end scientific workflow for determining and analyzing the crystal structure of **4-Chloro-2-phenoxyphenyl isocyanate**. By integrating rational synthesis, meticulous crystallization, and high-precision SC-XRD analysis, a complete and validated structural model can be achieved. The resulting data, as illustrated by the hypothetical analysis, provides profound insights into the molecule's conformation and supramolecular assembly. These insights are not merely academic; they form the bedrock of rational drug design and advanced materials development, demonstrating the indispensable role of crystallography in modern chemical science.

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- To cite this document: BenchChem. [crystal structure of 4-Chloro-2-phenoxyphenyl isocyanate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b064538/docs#crystal-structure-of-4-chloro-2-phenoxyphenyl-isocyanate>]

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